

Check Availability & Pricing

Best practices for handling and storage of Furaltadone hydrochloride powder

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Furaltadone hydrochloride	
Cat. No.:	B1639687	Get Quote

Technical Support Center: Furaltadone Hydrochloride Powder

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling and storing **Furaltadone hydrochloride** powder. It includes frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

1. What is Furaltadone hydrochloride?

Furaltadone hydrochloride is a synthetic nitrofuran antibacterial agent.[1][2] It is a yellow crystalline powder.[3] Its chemical name is 5-(morpholin-4-ylmethyl)-3-[[(5-nitro-2-furanyl)methylene]amino]-2-oxazolidinone hydrochloride.[3][4] It has been used in veterinary medicine to treat bacterial and protozoal infections.[4][5]

2. What are the primary hazards associated with Furaltadone hydrochloride powder?

Furaltadone hydrochloride is harmful if swallowed.[6][7][8] It can cause skin and serious eye irritation, and may cause respiratory irritation.[6] It is also very toxic to aquatic life with long-lasting effects.[7]



3. What personal protective equipment (PPE) should be worn when handling **Furaltadone hydrochloride** powder?

To ensure safety, the following personal protective equipment (PPE) is recommended:

- Eye/Face Protection: Tightly fitting safety goggles or a face shield.[9]
- Skin Protection: Protective gloves and impervious clothing.[6][9]
- Respiratory Protection: A suitable respirator, such as a dust mask (e.g., N95), should be
 used, especially when there is a risk of inhaling the powder.[8][10]
- 4. What are the proper storage conditions for **Furaltadone hydrochloride** powder?

Furaltadone hydrochloride powder should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[4][9] Recommended storage temperatures vary, with suppliers suggesting 2-10°C, 4°C, or -20°C for long-term stability.[4][10][11] It should be protected from direct sunlight and moisture.[5][12]

5. How should spills of **Furaltadone hydrochloride** powder be handled?

In case of a spill:

- Avoid breathing dust and contact with skin and eyes.[10]
- Wear appropriate personal protective equipment (PPE).
- Use dry clean-up procedures to avoid generating dust.[10]
- Vacuum or sweep up the spilled powder. A vacuum cleaner with a HEPA filter is recommended.[10]
- Dampen the spilled material with water to prevent dusting before sweeping.[10]
- Collect the spilled material in a suitable, labeled container for disposal.[10]

Troubleshooting Guides

Troubleshooting & Optimization





This section addresses specific issues that may arise during the handling and use of **Furaltadone hydrochloride** in a research setting.

Issue 1: Difficulty Dissolving Furaltadone Hydrochloride Powder

- Problem: The powder is not dissolving completely in the chosen solvent.
- Possible Causes & Solutions:
 - Incorrect Solvent: Furaltadone hydrochloride has limited solubility in some solvents. It is slightly soluble in water and methanol, and soluble in DMSO.[1][5] For aqueous solutions, solubility is reported to be ≥25 mg/mL and ≥34.35 mg/mL.[4][12] For DMSO, solubility is reported as ≥12.4 mg/mL (with gentle warming), 16.67 mg/mL (with ultrasonic treatment), and up to 25 mM.[4][10][12][13] It is considered insoluble in ethanol.[4]
 - Insufficient Agitation/Temperature: Gentle warming or sonication can aid in the dissolution
 of Furaltadone hydrochloride in DMSO.[4][9]
 - Hygroscopic Nature: The compound is hygroscopic, and absorbed moisture can affect solubility.[1] Ensure the powder and solvents are dry. Using freshly opened DMSO is recommended as it can absorb moisture, which impacts solubility.[5][13]

Issue 2: Instability of Prepared Furaltadone Hydrochloride Solutions

- Problem: The prepared solution appears to degrade or lose activity over time.
- Possible Causes & Solutions:
 - Improper Storage: Stock solutions should be stored at -20°C or -80°C.[9][12] At -20°C, solutions are generally stable for up to one month, while at -80°C, they can be stored for up to six months.[5][9][12]
 - Light Exposure: Protect solutions from light.[5][12]
 - Repeated Freeze-Thaw Cycles: To avoid degradation, aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.[5][9]



Contamination: Ensure sterile filtering of aqueous solutions (using a 0.22 μm filter) before
use in cell culture to prevent microbial contamination.[12]

Data Presentation

Table 1: Physical and Chemical Properties of Furaltadone Hydrochloride

Property	Value	Reference(s)
Appearance	Yellow crystalline powder	[3][4]
Molecular Formula	C13H16N4O6 • HCI	[4]
Molecular Weight	360.75 g/mol	[3][4]
Melting Point	>300°C (decomposes)	[1]

Table 2: Solubility of Furaltadone Hydrochloride

Solvent	Solubility	Conditions	Reference(s)
Water	≥25 mg/mL	-	[5][12]
≥34.35 mg/mL	-	[4]	
0.553 mg/mL	ALOGPS prediction	[3]	_
DMSO	≥12.4 mg/mL	With gentle warming	[4][9]
16.67 mg/mL	With ultrasonic treatment	[5][11][12]	
17 mg/mL	Fresh DMSO recommended	[13]	
25 mM	-	[10]	_
Ethanol	Insoluble	-	[4]
Methanol	Slightly Soluble	-	[1]



Experimental Protocols

Protocol 1: Preparation of a Furaltadone Hydrochloride Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, especially if the solution will be used for cell culture.
- Weighing: Accurately weigh the desired amount of Furaltadone hydrochloride powder using a calibrated analytical balance. For a 10 mM solution, you will need 3.6075 mg for 1 mL of DMSO.
- Dissolution: Add the weighed powder to a sterile conical tube. Add the calculated volume of fresh, anhydrous DMSO.
- Solubilization: Vortex the solution thoroughly. If the powder does not dissolve completely, use an ultrasonic bath or gently warm the solution at 37°C until it becomes clear.[9]
- Storage: Aliquot the stock solution into sterile, light-protected microcentrifuge tubes in volumes suitable for single experiments to avoid repeated freeze-thaw cycles.[5][9]
- Labeling and Storage: Clearly label the aliquots with the compound name, concentration, date, and your initials. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[5][9][12]

Protocol 2: Minimum Inhibitory Concentration (MIC) Assay

This protocol outlines a general procedure for determining the MIC of **Furaltadone hydrochloride** against a bacterial strain using the broth microdilution method.

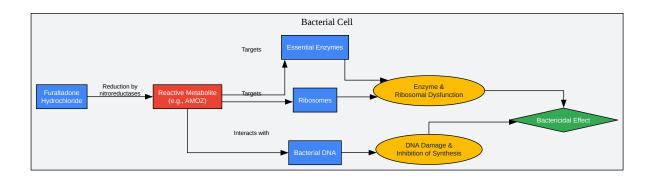
- Prepare Bacterial Inoculum: Culture the bacterial strain of interest in an appropriate broth medium overnight at 37°C. Dilute the overnight culture to achieve a final concentration of approximately 5 x 10⁵ CFU/mL in the wells of the microtiter plate.
- Prepare Furaltadone Hydrochloride Dilutions:



- Prepare a working solution of Furaltadone hydrochloride from your stock solution in the appropriate broth medium. The highest concentration tested should be at least 4-fold higher than the expected MIC.
- $\circ~$ In a 96-well microtiter plate, add 100 μL of sterile broth to wells 2 through 12 of a designated row.
- Add 200 μL of the highest concentration of the Furaltadone hydrochloride working solution to well 1.
- Perform a 2-fold serial dilution by transferring 100 μL from well 1 to well 2, mixing, and then transferring 100 μL from well 2 to well 3, and so on, until well 10. Discard 100 μL from well 10. Well 11 will serve as the growth control (no drug), and well 12 will be the sterility control (no bacteria).
- Inoculate the Plate: Add 100 μL of the prepared bacterial inoculum to wells 1 through 11. Do not add bacteria to well 12.
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Determine MIC: The MIC is the lowest concentration of **Furaltadone hydrochloride** that completely inhibits visible bacterial growth.

Mandatory Visualizations

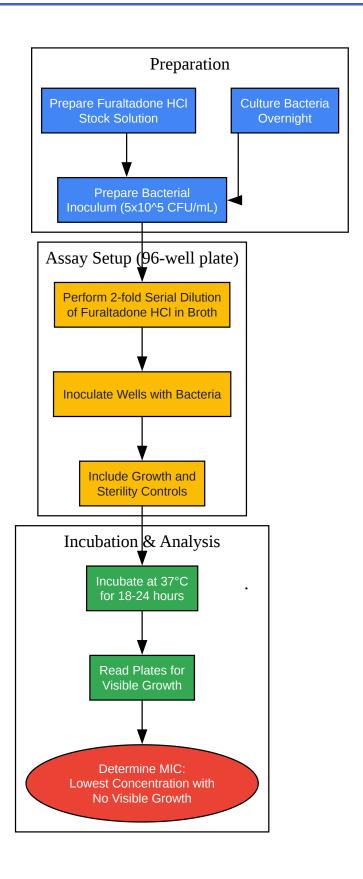




Click to download full resolution via product page

Caption: Proposed antibacterial mechanism of Furaltadone hydrochloride.





Click to download full resolution via product page

Caption: Experimental workflow for MIC determination.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Furaltadone hydrochloride | 3759-92-0 [chemicalbook.com]
- 2. Furaltadone | C13H16N4O6 | CID 9553856 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- 4. apexbt.com [apexbt.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. glpbio.com [glpbio.com]
- 7. sico.be [sico.be]
- 8. gov.il [gov.il]
- 9. glpbio.com [glpbio.com]
- 10. doc.abcam.com [doc.abcam.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Best practices for handling and storage of Furaltadone hydrochloride powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1639687#best-practices-for-handling-and-storage-of-furaltadone-hydrochloride-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.





Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com